

A Comprehensive Guide to the Proper Disposal of Glycidyl Hexanoate

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Compound of Interest

Compound Name: Glycidyl hexanoate

CAS No.: 17526-74-8

Cat. No.: B113844

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For researchers, scientists, and drug development professionals, the integrity of your work is paramount, and this extends to the safe and responsible management of all laboratory materials. This guide provides essential, in-depth procedural guidance for the proper disposal of **glycidyl hexanoate** (CAS 17526-74-8), ensuring the safety of personnel and compliance with regulatory standards. As your partner in laboratory excellence, we are committed to providing value beyond the product itself, fostering a culture of safety and scientific integrity.

Understanding the Hazard Profile of Glycidyl Hexanoate

Glycidyl hexanoate is a glycidyl ester characterized by an epoxide ring, a highly reactive functional group.[1][2] While a comprehensive, officially harmonized GHS classification for **glycidyl hexanoate** is not readily available, data from suppliers and related glycidyl compounds indicate it should be handled with caution.[3] Glycidyl esters, as a class, are noted for their potential to be genotoxic and carcinogenic, as they can be metabolized to glycidol, a compound classified as a likely human carcinogen.[4][5]

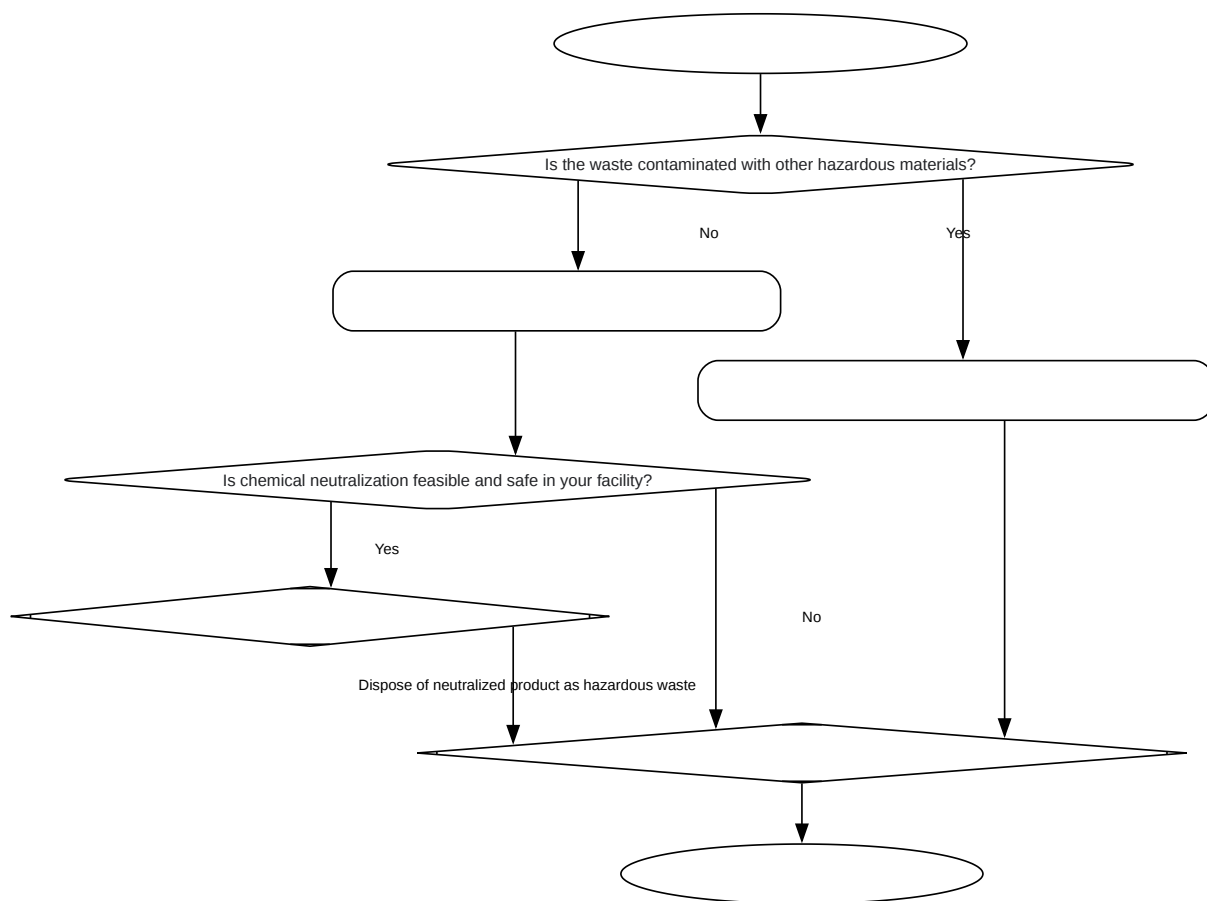
Key Hazard Considerations:

- **Reactivity:** The epoxide group makes **glycidyl hexanoate** highly reactive. It can undergo violent polymerization in the presence of catalysts or when heated. It is also reactive with acids, bases, oxidizing agents, and reducing agents.[6]
- **Skin Sensitization:** Many glycidyl compounds are known skin sensitizers, and it is prudent to assume **glycidyl hexanoate** shares this property.[5] Repeated or prolonged contact may lead to allergic skin reactions.
- **Eye Irritation:** Contact with the eyes is likely to cause serious irritation.
- **Combustibility:** While not highly flammable, it is a combustible liquid and should be kept away from heat, sparks, and open flames.[7]

Due to its reactivity and potential health hazards, **glycidyl hexanoate** must be treated as a hazardous waste and disposed of in accordance with all local, state, and federal regulations.

The Disposal Decision Workflow

The proper disposal route for **glycidyl hexanoate** depends on its form (pure substance, in solution, or as a contaminant) and the quantity to be disposed of. The following diagram illustrates the decision-making process for compliant disposal.



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